

Anamorelin dose-response relationship for appetite stimulation

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Compound of Interest

Compound Name: Anamorelin

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Anamorelin Dose-Response Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information on the dose-response relationship of **anamorelin** for appetite stimulation. It includes troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and quantitative data summaries to assist in the design and execution of experiments.

Frequently Asked Questions (FAQs)

Q1: What is the established dose-response relationship of **anamorelin** for appetite stimulation?

Anamorelin has been shown to increase appetite in a dose-dependent manner. In Phase I studies with healthy volunteers, single doses of 25 mg and 50 mg resulted in significant increases in hunger scores and caloric intake, while a 10 mg dose showed no significant effect. [1][2][3] A 5 mg dose showed modest, early increases in hunger scores.[1][2] In Phase III trials (ROMANA 1 and ROMANA 2) involving patients with non-small cell lung cancer (NSCLC) and cachexia, a daily dose of 100 mg of **anamorelin** led to significant and sustained improvements in anorexia/cachexia symptoms as measured by the Functional Assessment of Anorexia/Cachexia Therapy (FAACT) Anorexia/Cachexia Subscale (A/CS).

Q2: What are the primary methods for assessing appetite stimulation in **anamorelin** clinical trials?

Two primary methods have been utilized in clinical trials to assess the impact of **anamorelin** on appetite:

- Visual Analogue Scales (VAS): Used in Phase I studies with healthy volunteers, these scales measure subjective feelings of hunger, anticipated eating pleasure, and the anticipated quantity of food consumption on a 100 mm scale.
- Functional Assessment of Anorexia/Cachexia Therapy (FAACT): This questionnaire, specifically the 12-item Anorexia/Cachexia Subscale (A/CS), is a validated tool used in Phase III trials to assess symptom burden in patients with cancer-related anorexia-cachexia. The 5-item Anorexia Symptom Scale (5-IASS) derived from the FAACT A/CS is also used.

Q3: What is the mechanism of action through which **anamorelin** stimulates appetite?

Anamorelin is a selective ghrelin receptor agonist. It mimics the action of ghrelin, the endogenous "hunger hormone," by binding to the growth hormone secretagogue receptor (GHS-R1a). This binding stimulates the release of growth hormone (GH) and insulin-like growth factor 1 (IGF-1), which play a role in anabolic processes. The activation of the ghrelin receptor in the hypothalamus is a key pathway for appetite stimulation.

Quantitative Data Summary

The following tables summarize the dose-response data for **anamorelin** on appetite stimulation and related outcomes from various clinical studies.

Table 1: **Anamorelin** Dose-Response in Healthy Volunteers (Phase I Studies)

Dose	Primary Outcome Measure	Result	Citation
5 mg	Mean Change in Hunger Score (VAS)	Significant increase at 0.5 and 1 hour post-dose (+8.2 mm and +13.2 mm vs. placebo)	
10 mg	Mean Change in Hunger Score (VAS)	No statistically significant difference from placebo	
25 mg & 50 mg (pooled)	Mean Change in Hunger Score (VAS)	Significant increase at multiple pre-prandial time points (e.g., +10.9 mm vs. +0.7 mm for placebo at 0.5 hours)	
25 mg & 50 mg (pooled)	Caloric Intake	18.4% increase compared to placebo	

Table 2: **Anamorelin** Efficacy in Cancer Patients (Phase III - ROMANA 1 & 2 Trials)

Dose	Primary Outcome Measure	Result	Citation
100 mg/day	Mean Change in FAACT A/CS Score (12 weeks)	ROMANA 1: 4.12 vs 1.92 for placebo ROMANA 2: 3.48 vs 1.34 for placebo	
100 mg/day	Change in Body Weight (12 weeks)	ROMANA 1: +2.2 kg vs +0.14 kg for placebo ROMANA 2: +0.95 kg vs -0.57 kg for placebo	
100 mg/day	Change in Lean Body Mass (12 weeks)	ROMANA 1: +1.10 kg vs -0.44 kg for placebo ROMANA 2: +0.75 kg vs -0.96 kg for placebo	

Experimental Protocols

1. Phase I Study in Healthy Volunteers (Study 101 Synopsis)

- Objective: To assess the effect of single oral doses of **anamorelin** on appetite and food intake in healthy male subjects.
- Study Design: Randomized, double-blind, placebo-controlled, crossover study.
- Participants: Healthy male volunteers, typically with a mean age of around 26 years.
- Dosing: Subjects received single doses of 10 mg, 25 mg, and 50 mg of **anamorelin** or a matching placebo in separate treatment periods with a washout period in between.
- Assessments:

- Appetite: Self-rated hunger, anticipated eating pleasure, and anticipated quantity of food consumption were measured using 100 mm Visual Analogue Scales (VAS) at various time points post-dose.
- Food Intake: Caloric intake was measured from a buffet-style meal provided 4 hours after dosing.
- Key Exclusion Criteria: Significant medical history, use of medications that could interfere with the study drug, and abnormal laboratory values.

2. Phase III Study in NSCLC Patients with Cachexia (ROMANA 1 & 2 Synopsis)

- Objective: To evaluate the efficacy and safety of **anamorelin** for the treatment of cancer anorexia-cachexia in patients with advanced non-small cell lung cancer.
- Study Design: Two international, multicenter, randomized, double-blind, placebo-controlled trials.
- Participants: Patients with unresectable stage III or IV NSCLC and cachexia (defined as $\geq 5\%$ weight loss within the last 6 months or a BMI $< 20 \text{ kg/m}^2$).
- Dosing: Patients were randomized in a 2:1 ratio to receive 100 mg of **anamorelin** or placebo orally once daily for 12 weeks.
- Assessments:
 - Co-Primary Endpoints: Change in lean body mass (measured by DXA scan) and handgrip strength over 12 weeks.
 - Secondary Endpoints: Change in body weight and anorexia-cachexia symptoms, assessed using the Functional Assessment of Anorexia/Cachexia Therapy (FAACT) questionnaire.
- Key Inclusion Criteria: Life expectancy of more than 4 months, ECOG performance status of 0-2.

Troubleshooting Guides

Issue 1: High Variability in Subjective Appetite Scores (VAS)

- Potential Cause: Subjective nature of the assessment, lack of standardized instructions, and external factors influencing hunger (e.g., time of day, prior activity).
- Troubleshooting Steps:
 - Standardized Instructions: Provide clear and consistent instructions to participants on how to complete the VAS.
 - Controlled Environment: Conduct assessments in a controlled environment, minimizing external distractions.
 - Baseline Measurements: Establish a stable baseline for each participant before drug administration.
 - Multiple Time Points: Collect data at multiple time points to assess the trend and reduce the impact of single anomalous readings.

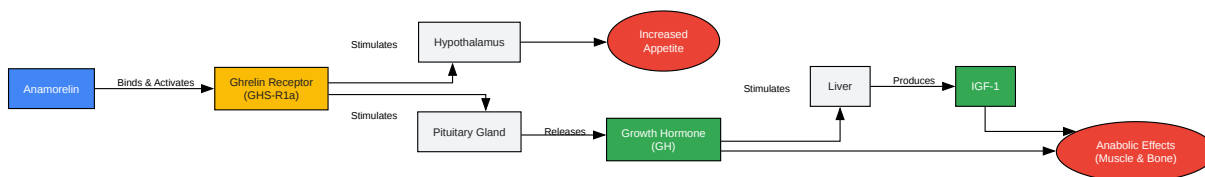
Issue 2: Discrepancy Between Appetite Improvement and Caloric Intake

- Potential Cause: Patients may report feeling hungrier but not translate this into increased food consumption due to other symptoms like early satiety, nausea, or taste alterations, which are common in cancer patients.
- Troubleshooting Steps:
 - Comprehensive Symptom Assessment: Use a broader symptom assessment tool in addition to appetite-specific scales to identify confounding factors. The FAACT questionnaire is a good example as it covers a range of symptoms.
 - Dietary Counseling: Provide dietary counseling to help participants make the most of their increased appetite.
 - Food Diaries: In smaller or more controlled studies, detailed food diaries can help to understand eating patterns and barriers to increased intake.

Issue 3: Hyperglycemia as a Side Effect

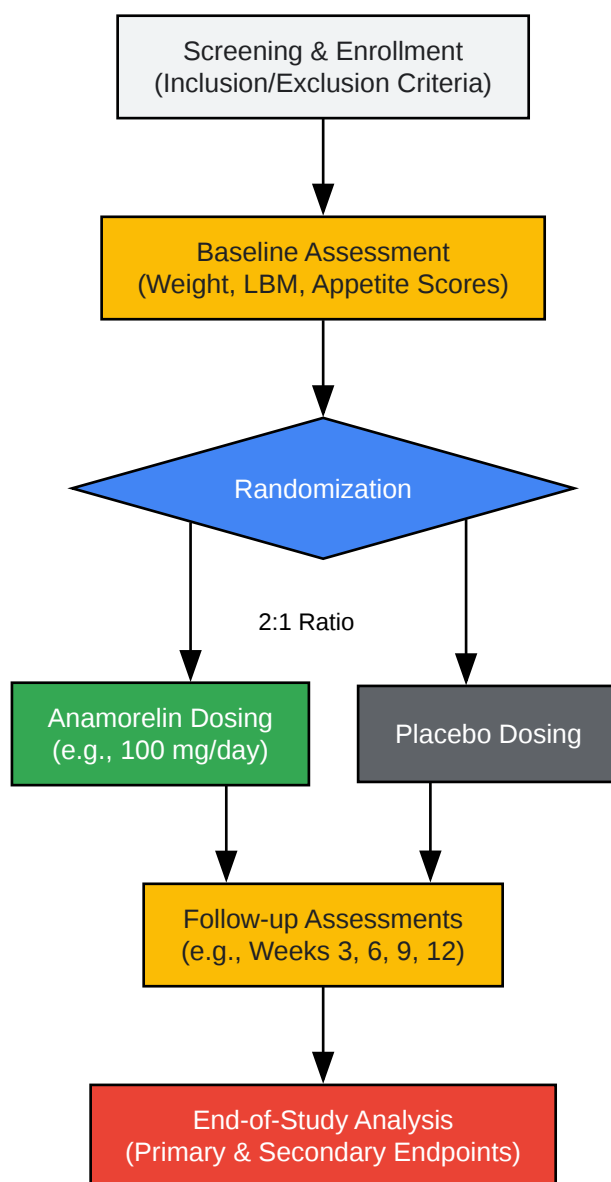
- Potential Cause: **Anamorelin**'s mechanism of action can lead to increases in growth hormone, which can in turn affect glucose metabolism. Hyperglycemia has been reported as a drug-related adverse event in clinical trials.
- Troubleshooting Steps:
 - Baseline Glucose Monitoring: Screen participants for pre-existing diabetes or impaired glucose tolerance.
 - Regular Monitoring: Monitor blood glucose levels regularly throughout the study, especially in at-risk individuals.
 - Exclusion Criteria: Consider excluding patients with poorly controlled diabetes from initial studies.
 - Dose Adjustment: If hyperglycemia develops, a dose reduction or discontinuation of the study drug may be necessary, as per the study protocol.

Visualizations



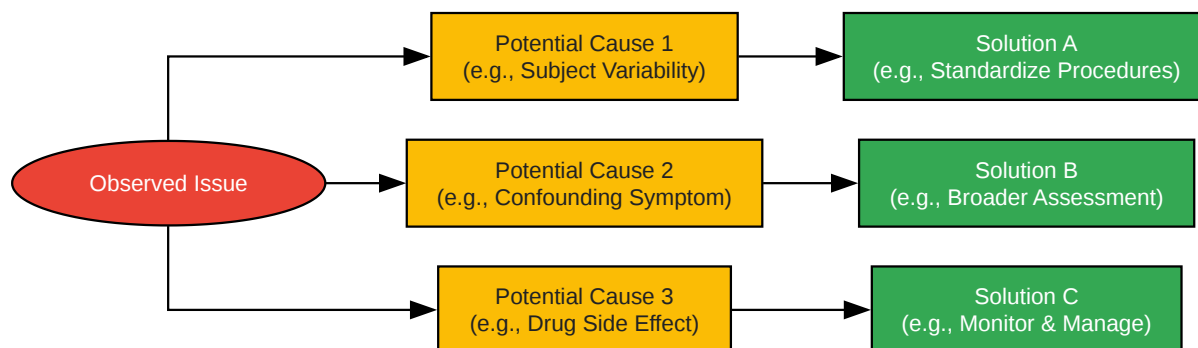
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Caption: **Anamorelin** signaling pathway for appetite stimulation and anabolism.



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Caption: Typical experimental workflow for a Phase III **anamorelin** clinical trial.



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Caption: Logical relationship for troubleshooting experimental issues.

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References

- 1. Appetite and food intake results from phase I studies of anamorelin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Appetite and food intake results from phase I studies of anamorelin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Anamorelin hydrochloride for the treatment of cancer-anorexia-cachexia (CACS) in nonsmall cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
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